

# Physical state and appearance of Lignoceric acid-d47

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lignoceric acid-d47*

Cat. No.: *B3026126*

[Get Quote](#)

## An In-depth Technical Guide to Lignoceric Acid-d47

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Lignoceric acid-d47**, a deuterated analog of lignoceric acid. This document is intended for use by professionals in research and drug development who require a reliable internal standard for the quantitative analysis of very-long-chain fatty acids.

### Core Properties and Physical State

**Lignoceric acid-d47** is a synthetic, stable isotope-labeled form of lignoceric acid, a 24-carbon saturated fatty acid. In its purified form, it exists as a solid at room temperature.<sup>[1]</sup> Its appearance is typically a white to off-white solid. This deuterated standard is essential for accurate quantification in mass spectrometry-based analytical methods, as it exhibits nearly identical chemical and physical properties to its endogenous, non-labeled counterpart, but is distinguishable by its higher mass.

### Quantitative Data Summary

The following table summarizes the key quantitative data for **Lignoceric acid-d47**.

Property	Value	Source
Physical State	Solid	[1]
Appearance	White to off-white solid	
Molecular Formula	C <sub>24</sub> HD <sub>47</sub> O <sub>2</sub>	[1][2]
Molecular Weight	415.9 g/mol	[1]
Chemical Purity	≥98%	
Deuterium Incorporation	≥99% deuterated forms (d <sub>1</sub> -d <sub>47</sub> )	
Solubility in Chloroform	~2 mg/mL	
Solubility in THF	~5 mg/mL	
Storage Temperature	-20°C	
Stability	≥ 4 years at -20°C	

Note: A precise melting point for the deuterated form is not readily available in the provided search results. The melting point of non-deuterated lignoceric acid is in the range of 80-84°C and can be used as an approximate reference.

## Applications in Research and Drug Development

The primary application of **Lignoceric acid-d47** is as an internal standard for the precise quantification of lignoceric acid in biological samples using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS/MS). The accurate measurement of lignoceric acid is critical in the study and diagnosis of several peroxisomal disorders, including X-linked adrenoleukodystrophy and Zellweger syndrome, where the metabolism of very-long-chain fatty acids is impaired.

## Experimental Protocols

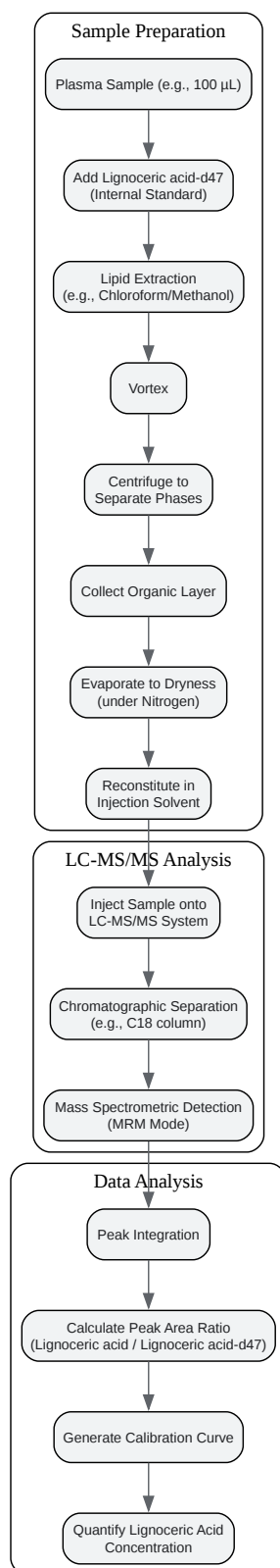
The following section details a representative experimental protocol for the quantification of lignoceric acid in human plasma using **Lignoceric acid-d47** as an internal standard, followed

by LC-MS/MS analysis. This protocol is a synthesis of established methods for very-long-chain fatty acid analysis.

## Materials and Reagents

- Human plasma samples
- **Lignoceric acid-d47** (internal standard)
- Lignoceric acid (for calibration curve)
- Methanol (LC-MS grade)
- Chloroform (HPLC grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Deionized water
- Centrifuge tubes
- Vortex mixer
- Centrifuge
- Nitrogen evaporator
- LC-MS/MS system

## Sample Preparation Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for lignoceric acid quantification.

## Detailed Method

- **Sample Spiking:** To 100  $\mu$ L of plasma sample in a centrifuge tube, add a known amount of **Lignoceric acid-d47** solution in methanol.
- **Lipid Extraction:** Add 2 mL of a 2:1 (v/v) chloroform:methanol mixture to the sample.
- **Phase Separation:** Vortex the mixture vigorously for 1 minute, then add 0.5 mL of 0.9% NaCl solution and vortex for another 30 seconds. Centrifuge at 2000 x g for 5 minutes to achieve phase separation.
- **Collection:** Carefully transfer the lower organic phase containing the lipids to a new tube.
- **Drying:** Evaporate the solvent to dryness under a gentle stream of nitrogen.
- **Reconstitution:** Reconstitute the dried lipid extract in a known volume (e.g., 100  $\mu$ L) of the initial mobile phase (e.g., acetonitrile/water).
- **LC-MS/MS Analysis:** Inject an aliquot of the reconstituted sample into the LC-MS/MS system.
  - **Chromatographic Separation:** Employ a C18 reversed-phase column with a gradient elution using mobile phases such as water with formic acid and acetonitrile with formic acid.
  - **Mass Spectrometric Detection:** Operate the mass spectrometer in negative ion mode using Multiple Reaction Monitoring (MRM) to monitor the specific precursor-to-product ion transitions for both lignoceric acid and **Lignoceric acid-d47**.
- **Quantification:** Construct a calibration curve by analyzing known concentrations of lignoceric acid standards with a constant concentration of **Lignoceric acid-d47**. The concentration of lignoceric acid in the samples is determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

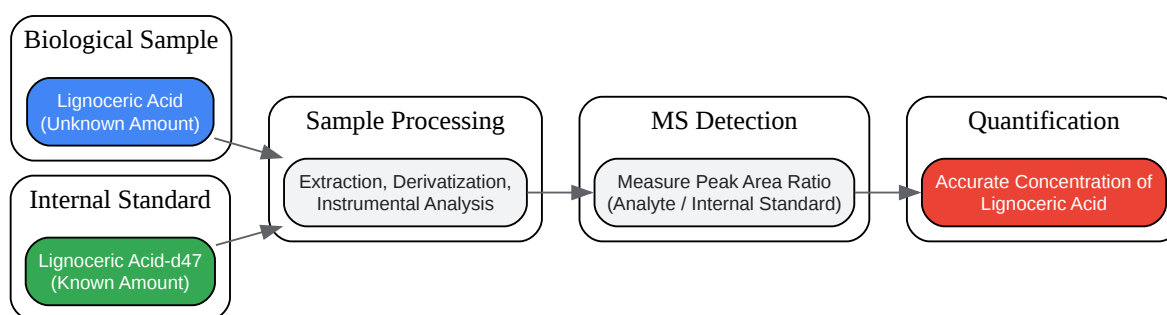
## Safety and Handling

**Lignoceric acid-d47** should be handled in a well-ventilated area. It is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation. Appropriate personal

protective equipment, including gloves and safety glasses, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the manufacturer.

## Logical Relationship of Quantification

The use of a deuterated internal standard like **Lignoceric acid-d47** is fundamental for accurate quantification in mass spectrometry. The following diagram illustrates the logical relationship in this analytical approach.



[Click to download full resolution via product page](#)

Caption: Logic of using a deuterated internal standard.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- 2. [calpaclab.com](https://calpaclab.com) [calpaclab.com]
- To cite this document: BenchChem. [Physical state and appearance of Lignoceric acid-d47]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3026126#physical-state-and-appearance-of-lignoceric-acid-d47>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)